

Standard Operating Procedure: Disposal of Investigational Drug CVN766

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Compound of Interest

Compound Name: CVN766

Cat. No.: B12369673

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This document provides a comprehensive protocol for the proper disposal of the investigational drug **CVN766**, a selective orexin 1 receptor antagonist. The procedures outlined herein are designed to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain compliance with regulatory standards. These guidelines are intended for researchers, scientists, and drug development professionals involved in the handling of **CVN766**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

- Minimum PPE:
 - Chemical-resistant gloves (nitrile or neoprene)
 - Safety glasses or goggles
 - Lab coat

- Handling:
 - Conduct all handling and disposal preparations within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with the compound. In case of skin contact, wash the affected area immediately with soap and water for at least 15 minutes.
 - In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.

Waste Characterization and Segregation

As **CVN766** is an investigational drug, a specific Safety Data Sheet (SDS) may not be readily available. Therefore, it should be treated as a potentially hazardous chemical. The first critical step is to contact your institution's Environmental Health and Safety (EHS) department for guidance on waste characterization.

Experimental Protocol: Waste Profile Determination

- Information Gathering: Compile all available information on **CVN766**, including its chemical structure, known reactivity, and any toxicological data from preclinical studies.
- EHS Consultation: Provide the compiled information to the EHS office. They will determine if the waste meets the criteria for hazardous waste under the Resource Conservation and Recovery Act (RCRA).
- Waste Stream Identification: Based on the EHS assessment, **CVN766** waste will be categorized into one of the following streams:
 - Non-hazardous pharmaceutical waste
 - RCRA hazardous chemical waste
 - Trace chemotherapy waste (if applicable to the study)

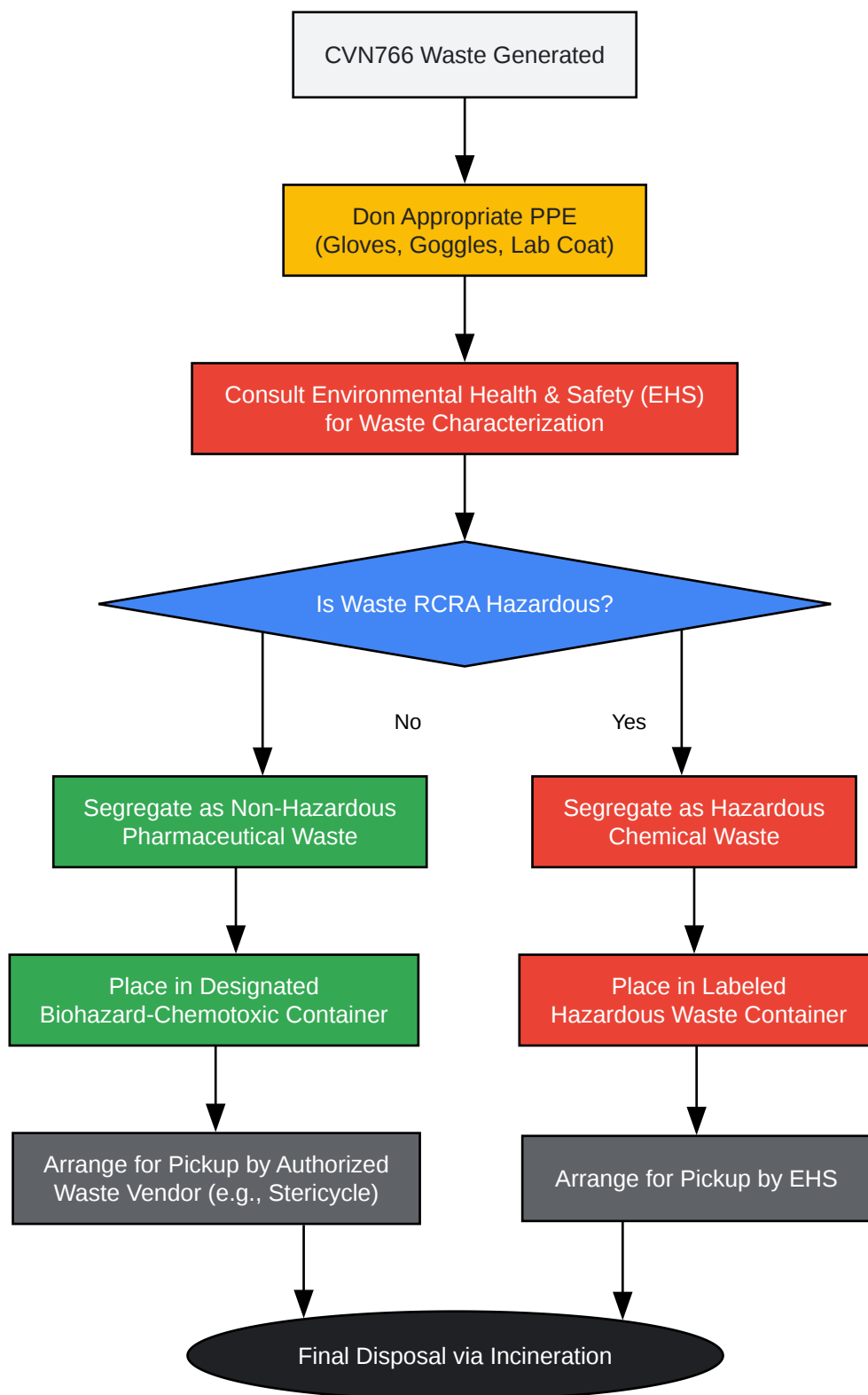
Disposal Procedures for CVN766 Waste

The disposal route for **CVN766** will depend on its classification by the EHS. The following table summarizes the disposal pathways.

Waste Type	Disposal Container	Disposal Method
Unused or Expired CVN766 (Pure)	Designated hazardous chemical waste container (provided by EHS)	Label the container with "Hazardous Waste," the full chemical name "CVN766," and the accumulation start date. Arrange for pickup by EHS for incineration at a licensed facility.
Contaminated Labware (e.g., vials, pipettes)	Sharps container for broken glass; solid waste container for plastics	Segregate based on material. If grossly contaminated, dispose of as hazardous chemical waste. For trace contamination, follow institutional guidelines, which may involve placing it in a designated "Trace Chemotherapy" or "Biohazard-Chemotoxic" container for incineration. ^[1]
Aqueous Solutions Containing CVN766	Labeled hazardous liquid waste container	Do not dispose of down the drain. Collect in a sealed, properly labeled container. The label must include the chemical name and approximate concentration. Arrange for EHS pickup.
Empty Stock Vials	Regular trash or recycling (if decontaminated)	If the vial is completely empty and does not contain protected patient information, it may be discarded in the regular trash. ^[1] If it contained a P-listed waste (acutely hazardous), it must be triple-rinsed, and the rinsate collected as hazardous waste.

Workflow for Proper Disposal of CVN766

The following diagram illustrates the decision-making process for the disposal of **CVN766**.



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Caption: Decision workflow for the proper disposal of **CVN766**.

Record Keeping

Maintain a detailed log of all **CVN766** disposal activities. This log should include:

- Date of disposal
- Quantity of **CVN766** disposed of
- Method of disposal
- Name of the individual who performed the disposal
- A copy of the waste manifest provided by the disposal vendor

These records should be kept for a minimum of three years or as required by institutional and federal regulations.^[1]

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of the investigational drug **CVN766**, thereby protecting themselves, their colleagues, and the environment.

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References

- [1. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU \[research.washu.edu\]](#)
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